

ONO-RS-347 stability and storage guidelines

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Compound of Interest

Compound Name: ONO-RS-347

Cat. No.: B164810

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ONO-RS-347 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information regarding the stability and storage of ONO-RS-347.

Frequently Asked Questions (FAQs)

Q1: What is the recommended short-term storage condition for **ONO-RS-347**?

For short-term storage, lasting from days to weeks, **ONO-RS-347** should be kept in a dry, dark environment at 0 - 4°C.[\[1\]](#)

Q2: What is the recommended long-term storage condition for **ONO-RS-347**?

For long-term storage, spanning months to years, it is recommended to store **ONO-RS-347** at -20°C in a dry and dark place.[\[1\]](#)

Q3: How should stock solutions of **ONO-RS-347** be stored?

Stock solutions should be stored at 0 - 4°C for short-term use (days to weeks) or at -20°C for long-term storage (months).[\[1\]](#)

Q4: What is the expected shelf life of **ONO-RS-347** when stored correctly?

If stored properly under the recommended conditions, **ONO-RS-347** has a shelf life of over two years.[\[1\]](#)

Q5: In what solvent is **ONO-RS-347** soluble?

ONO-RS-347 is soluble in DMSO.[\[1\]](#)

Q6: How is **ONO-RS-347** shipped, and is it stable during transit?

ONO-RS-347 is shipped under ambient temperature as a non-hazardous chemical. The product is stable enough for a few weeks to withstand ordinary shipping and time spent in customs.[\[1\]](#)

Stability and Storage Guidelines

Proper handling and storage of **ONO-RS-347** are crucial for maintaining its integrity and ensuring reliable experimental outcomes. The following table summarizes the recommended storage conditions.

| Storage Duration | Temperature | Conditions |
|------------------------------|-------------|--------------|
| Short-term (days to weeks) | 0 - 4°C | Dry and dark |
| Long-term (months to years) | -20°C | Dry and dark |
| Stock Solutions (Short-term) | 0 - 4°C | - |
| Stock Solutions (Long-term) | -20°C | - |

Troubleshooting Guide

| Issue | Potential Cause | Recommended Solution |
|---|--|---|
| Inconsistent experimental results | Improper storage leading to degradation. | Verify that the compound has been stored according to the long-term and short-term guidelines. Protect from light and moisture. |
| Repeated freeze-thaw cycles of stock solutions. | Aliquot stock solutions into smaller, single-use volumes to avoid repeated temperature fluctuations. | |
| Precipitate formation in stock solution | Low temperature or solvent evaporation. | Gently warm the solution to room temperature and vortex to redissolve. Ensure the storage container is sealed tightly. |
| Loss of compound activity | Exposure to light or high temperatures. | Always store ONO-RS-347 in a dark place. Avoid leaving the compound or its solutions on the benchtop for extended periods. |
| Chemical degradation due to improper solvent or pH. | Prepare stock solutions in high-quality, anhydrous DMSO. For aqueous buffers, consider the pH stability of the compound, although specific data is limited. | |

Experimental Protocols

While a specific stability-indicating method for **ONO-RS-347** is not publicly available, the following protocol for Montelukast, another leukotriene receptor antagonist, can serve as a representative example for developing a stability-indicating HPLC method.

Objective: To develop and validate a stability-indicating isocratic RP-HPLC method for the quantitative determination of a leukotriene receptor antagonist in the presence of its degradation products.

Materials and Reagents:

- Reference standard of the leukotriene receptor antagonist
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Potassium dihydrogen phosphate
- Orthophosphoric acid (for pH adjustment)
- Water (HPLC grade)
- Hydrochloric acid (for acid degradation)
- Sodium hydroxide (for base degradation)
- Hydrogen peroxide (for oxidative degradation)

Chromatographic Conditions (Example):

- Column: C18, 250 mm x 4.6 mm, 5 μ m particle size
- Mobile Phase: Acetonitrile:Buffer (10 mM potassium dihydrogen phosphate, pH 4.5):Methanol (50:30:20 v/v/v)
- Flow Rate: 1.5 mL/min
- Detection Wavelength: UV, specific for the compound
- Injection Volume: 20 μ L
- Column Temperature: Ambient

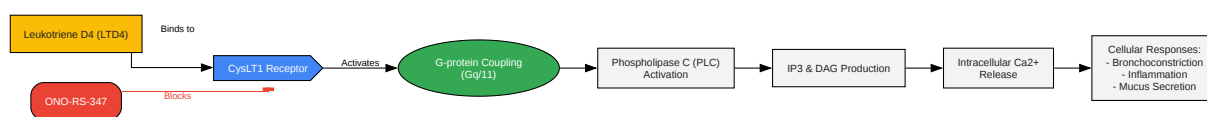
Forced Degradation Studies:

- Acid Hydrolysis: Treat the drug substance with 0.1N HCl at 60°C for a specified period. Neutralize the solution before injection.
- Base Hydrolysis: Treat the drug substance with 0.1N NaOH at 60°C for a specified period. Neutralize the solution before injection.
- Oxidative Degradation: Treat the drug substance with 3% H₂O₂ at room temperature for a specified period.
- Thermal Degradation: Expose the solid drug substance to 105°C for a specified period.
- Photolytic Degradation: Expose the drug substance to UV light (254 nm) and cool white fluorescent light for a specified duration.

Method Validation: Validate the developed method according to ICH guidelines for specificity, linearity, range, accuracy, precision, detection limit, quantitation limit, and robustness. The method is considered stability-indicating if it can resolve the parent drug from all degradation products.

Signaling Pathway and Experimental Workflow

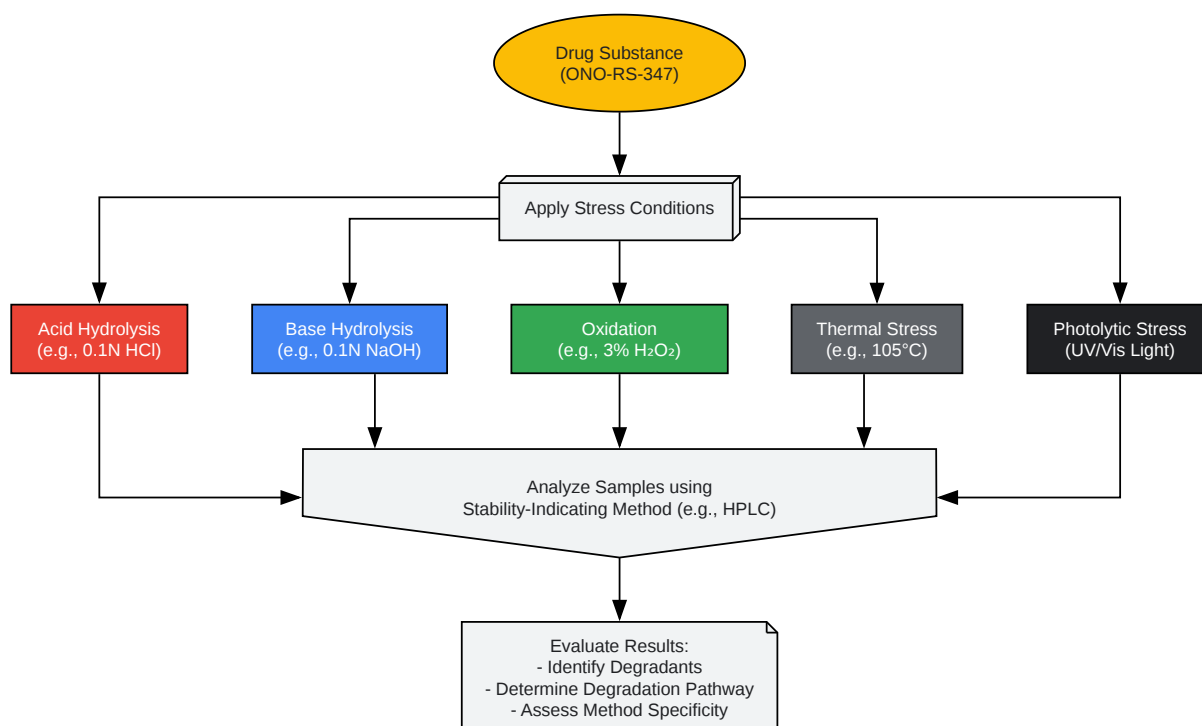
ONO-RS-347 is an antagonist of the leukotriene D₄ (LTD₄) receptor, also known as the cysteinyl leukotriene receptor 1 (CysLT₁R). Leukotrienes are inflammatory mediators that play a key role in asthma and allergic rhinitis. By blocking the CysLT₁ receptor, **ONO-RS-347** inhibits the downstream signaling cascade initiated by LTD₄.



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Caption: **ONO-RS-347** blocks the LTD4-mediated signaling pathway.

The following diagram illustrates a typical workflow for conducting a forced degradation study to assess the stability of a compound like **ONO-RS-347**.



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References

- 1. Identification and transmembrane signaling of leukotriene D4 receptors in human mesangial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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